

Application Note: Synthesis and Characterization of N-(4-methyl-1-piperazinylmethyl)nicotinamide

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Compound of Interest

Compound Name: Nicotinamide, N-(4-methyl-1-piperazinylmethyl)-
CAS No.: 38221-46-4
Cat. No.: B15096909

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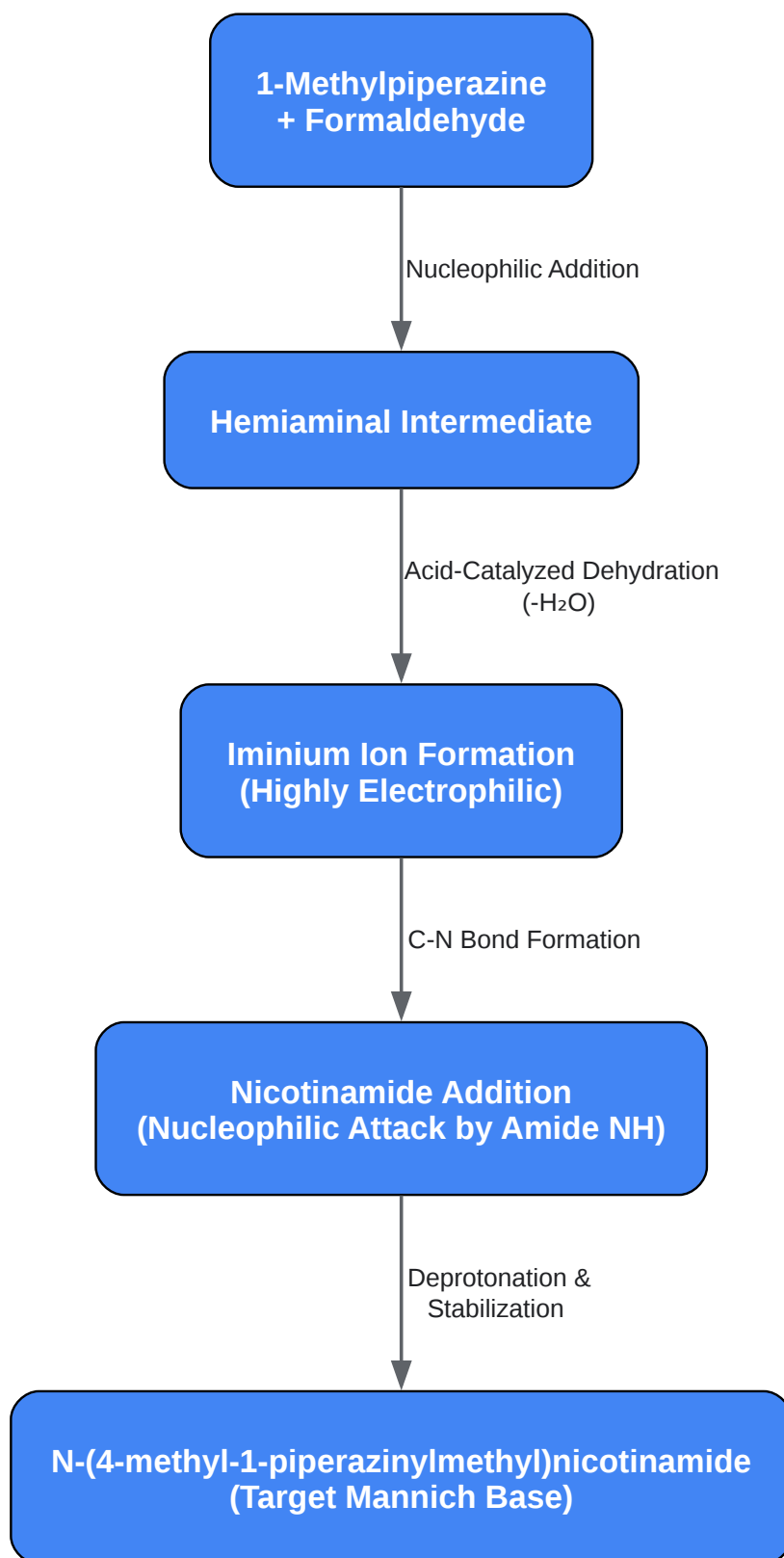
Introduction & Mechanistic Rationale

The functionalization of nicotinamide (Vitamin B3) via the Mannich reaction is a highly effective strategy for generating novel pharmacophores with enhanced bioavailability and dual-action biological activity (e.g., anti-inflammatory and antimicrobial properties) [1]. The target compound, N-(4-methyl-1-piperazinylmethyl)nicotinamide, is synthesized through a multicomponent condensation involving nicotinamide, formaldehyde, and 1-methylpiperazine.

Aminomethylation introduces a polar, ionizable piperazine moiety, which dramatically improves the aqueous solubility and lipophilic balance of the parent nicotinamide scaffold [2].

Mechanistically, the reaction proceeds via the formation of a highly electrophilic iminium ion intermediate. The secondary amine (1-methylpiperazine) reacts with formaldehyde to form a hemiaminal, which undergoes acid-catalyzed dehydration. The nucleophilic amide nitrogen of nicotinamide subsequently attacks this iminium ion, yielding the stable

-amino amide (Mannich base) [3].



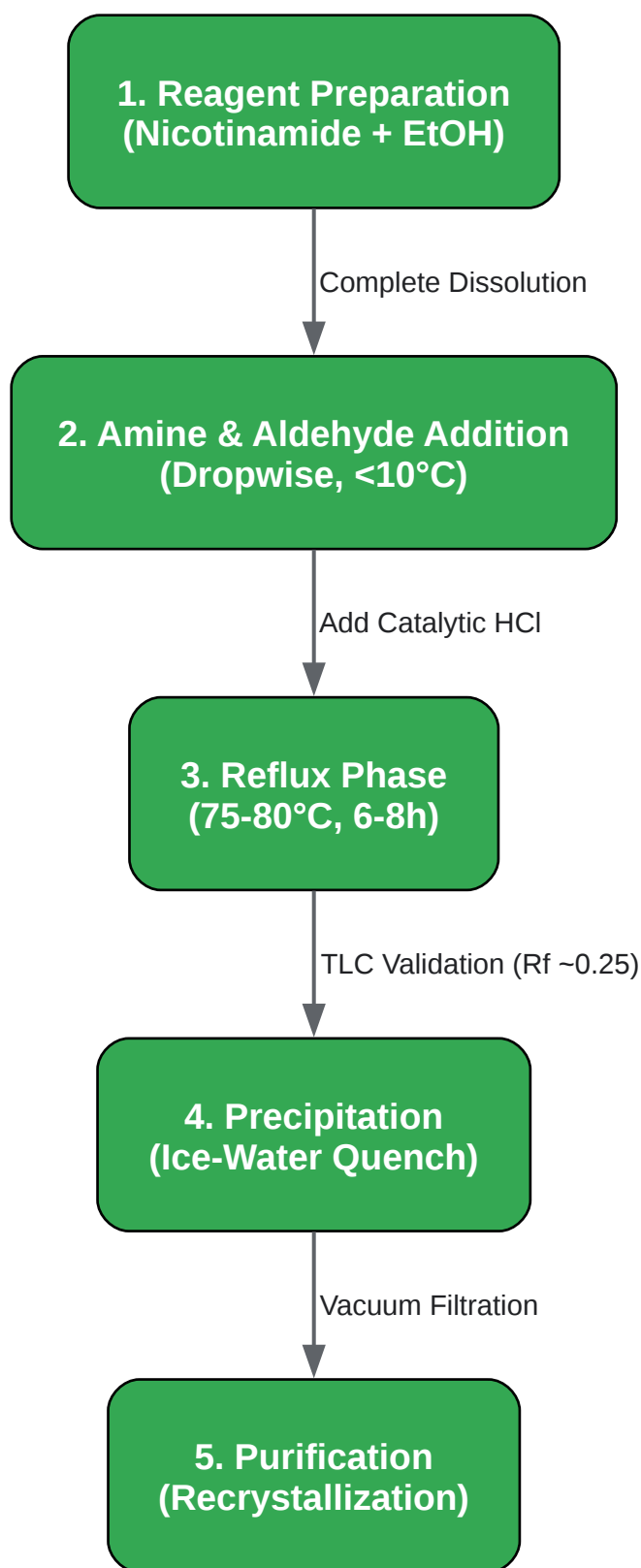
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Mechanistic pathway of the Mannich reaction forming the target piperazine-nicotinamide base.

Experimental Design and Causality

A successful Mannich condensation requires precise control over stoichiometry, solvent polarity, and reaction kinetics. To ensure a self-validating and high-yield system, the following experimental choices are integrated into the protocol:

- **Solvent Selection (Absolute Ethanol):** A protic solvent facilitates the proton transfer steps critical for hemiaminal dehydration. Absolute ethanol is preferred over aqueous solvents to drive the equilibrium toward the dehydrated iminium ion and prevent the hydrolysis of the final product [2].
- **Catalysis (Hydrochloric Acid):** While amides can sometimes react under neutral conditions, their relatively low nucleophilicity necessitates the generation of a highly reactive iminium species. A catalytic amount of HCl accelerates the dehydration of the hemiaminal and enhances the electrophilicity of the intermediate [1].
- **Thermal Control & Order of Addition:** Formaldehyde must be added dropwise to the amine at low temperatures ($<10\text{ }^{\circ}\text{C}$) before the introduction of the amide. The initial condensation is highly exothermic; cooling prevents the volatilization of formaldehyde, minimizes the competitive formation of methylenebisamides (dimerization of nicotinamide), and prevents the polymerization of the aldehyde [3].



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Step-by-step experimental workflow for the synthesis and isolation of the Mannich base.

Materials and Reagents

- Nicotinamide ($\geq 99.0\%$, anhydrous)
- 1-Methylpiperazine ($\geq 99.0\%$)
- Formaldehyde solution (37% w/w in H_2O , stabilized with 10-15% methanol)
- Absolute Ethanol ($\geq 99.5\%$)
- Hydrochloric Acid (37% aqueous)
- Crushed ice / Deionized water
- TLC Plates (Silica gel 60 F254)

Step-by-Step Synthesis Protocol

Phase 1: Reagent Preparation and Initiation

- Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolve 0.05 mol (6.11 g) of nicotinamide in 50 mL of absolute ethanol. Stir at room temperature (20–25 °C) until complete dissolution is achieved (approx. 10 minutes).
- Add 0.05 mol (5.55 mL, 5.01 g) of 1-methylpiperazine to the stirring solution.
- Critical Step: Place the flask in an ice bath to maintain the internal temperature below 10 °C. Slowly add 0.05 mol (3.75 mL) of 37% formaldehyde solution dropwise over 15 minutes.
- Add 3-5 drops of concentrated HCl to catalyze the iminium ion formation.

Phase 2: Reflux and Reaction Monitoring

- Remove the ice bath and transfer the flask to a heating mantle.
- Heat the mixture to a gentle reflux (75–80 °C) with continuous stirring for 6 to 8 hours.
- In-Process Validation: After 4 hours, monitor the reaction progress via Thin Layer Chromatography (TLC) using a mobile phase of Ethyl Acetate:Methanol (8:2 v/v). The

disappearance of the nicotinamide spot ($R_f \sim 0.4$) and the emergence of a new, lower-mobility spot ($R_f \sim 0.25$, attributed to the polar piperazine ring) validates successful conversion.

Phase 3: Isolation and Purification

- Once TLC confirms completion, remove the flask from heat and concentrate the solvent to half its original volume under reduced pressure using a rotary evaporator.
- Pour the concentrated warm mixture over 100 g of crushed ice with vigorous stirring. The sudden shift in solvent polarity and temperature will force the target Mannich base to precipitate as a solid.
- Allow the suspension to stand at 4 °C overnight to maximize the crystallization yield.
- Filter the precipitate under vacuum using a Büchner funnel. Wash the filter cake with two 15 mL portions of ice-cold distilled water to remove any unreacted formaldehyde and amine.
- Recrystallize the crude product from hot absolute ethanol. Dry the purified crystals in a vacuum oven at 50 °C for 12 hours.

Quantitative Data & Analytical Characterization

The following table summarizes the expected physicochemical properties and spectroscopic validation metrics for the synthesized N-(4-methyl-1-piperazinylmethyl)nicotinamide.

Parameter	Expected Value / Observation	Analytical Purpose
Appearance	White to off-white crystalline solid	Visual purity assessment
Yield	65% – 75%	Reaction efficiency
Melting Point	145 °C – 148 °C	Thermal purity validation
TLC (EtOAc:MeOH 8:2)	R _f = 0.25	Reaction completion
IR (KBr pellet)	3300 (NH), 1670 (C=O), 1150 (C-N) cm ⁻¹	Functional group confirmation
¹ H NMR (400 MHz, DMSO-d ₆)	δ 8.9 (t, 1H, NH), 4.3 (d, 2H, N-CH ₂ -N), 2.1 (s, 3H, N-CH ₃)	Structural connectivity
Mass Spectrometry (ESI+)	m/z 235.15 [M+H] ⁺	Molecular weight confirmation

References

- Title: Mannich Bases: An Important Pharmacophore in Present Scenario Source: International Journal of Medicinal Chemistry URL:[[Link](#)]
- Title: Synthesis and Antimicrobial Activity of New Mannich Bases with Piperazine Moiety Source: International Journal of Molecular Sciences URL:[[Link](#)]
- Title: Synthetic applications of biologically important Mannich bases: An updated review Source: Open Access Research Journal of Biology and Pharmacy URL:[[Link](#)]
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